

An In-Depth Technical Guide on the Safety and Hazards of 1-Methylcyclohexanecarbaldehyde

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Compound of Interest

Compound Name: **1-Methylcyclohexanecarbaldehyde**

Cat. No.: **B1312212**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and associated hazards of **1-Methylcyclohexanecarbaldehyde**. The information is compiled from available safety data sheets, toxicological databases, and scientific literature, with a focus on providing quantitative data, experimental insights, and an understanding of its potential toxicological mechanisms.

Chemical and Physical Properties

1-Methylcyclohexanecarbaldehyde is a flammable liquid and vapor. Key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C ₈ H ₁₄ O
Molecular Weight	126.20 g/mol
CAS Number	6140-64-3
Appearance	Colorless liquid
Boiling Point	Not explicitly found
Flash Point	Not explicitly found
Solubility	Not explicitly found

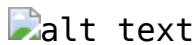
Hazard Identification and GHS Classification

1-Methylcyclohexanecarbaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

 alt text alt text

Toxicological Data

Quantitative toxicological data for **1-Methylcyclohexanecarbaldehyde** is limited. The following data has been estimated based on read-across from a structurally similar substance.[\[1\]](#)

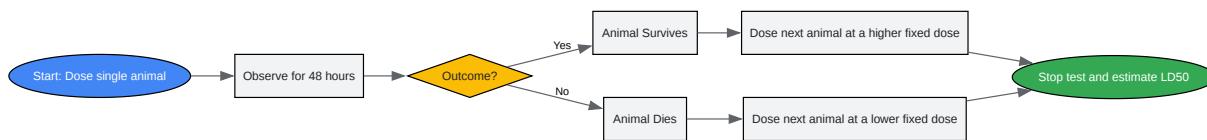
Endpoint	Species	Route	Value	Classification
LD ₅₀	Rat	Oral	790 mg/kg	Category 4
LD ₅₀	Rabbit (male)	Dermal	720 mg/kg	Category 3
LD ₅₀	Rabbit (female)	Dermal	830 mg/kg	Category 3
LC ₅₀	Rat	Inhalation	No deaths at saturated vapor concentration	-

Experimental Protocols for Hazard Evaluation

Detailed experimental protocols for the toxicological evaluation of chemicals like **1-Methylcyclohexanecarbaldehyde** are outlined in internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity (LD₅₀) of a substance.



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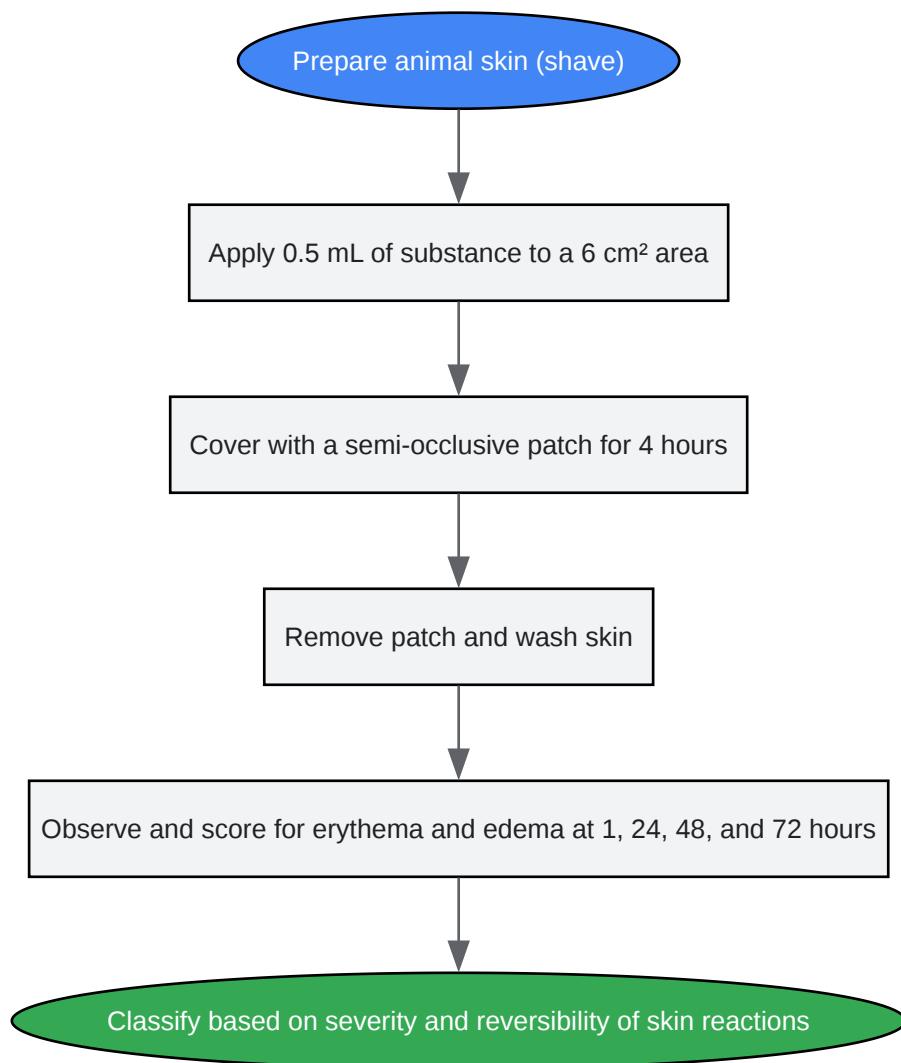
Acute Oral Toxicity Testing Workflow (OECD 423)

Methodology:

- Animal Selection: Healthy, young adult rats of a single sex are used.
- Dosing: A single animal is dosed with the test substance at one of the defined starting dose levels (e.g., 300 mg/kg).
- Observation: The animal is observed for signs of toxicity and mortality over a 48-hour period.
- Sequential Dosing: Based on the outcome, the next animal is dosed at a higher or lower fixed dose level.
- Data Analysis: The LD₅₀ is estimated based on the mortality outcomes at different dose levels.

Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This test evaluates the potential of a substance to cause skin irritation or corrosion.



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Dermal Irritation/Corrosion Test Workflow (OECD 404)

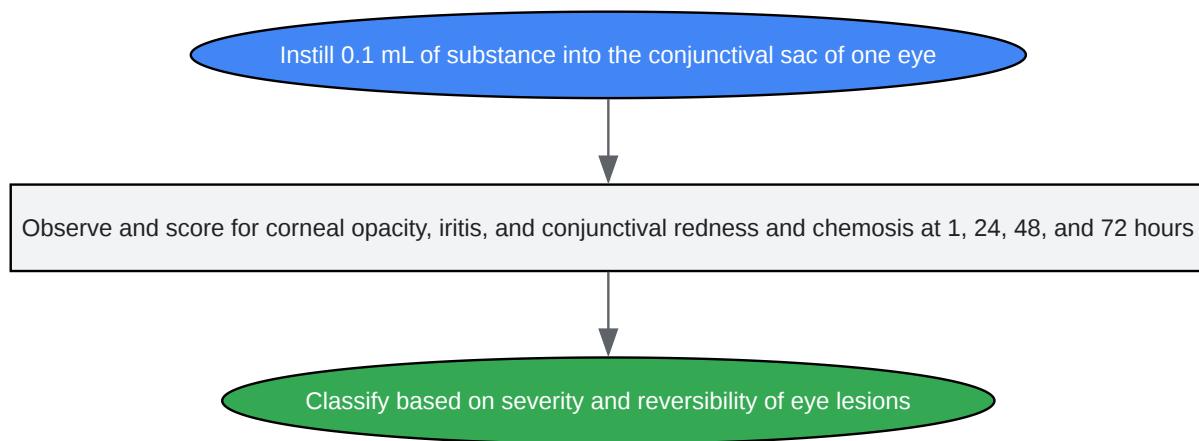
Methodology:

- Animal Selection: Healthy, young adult albino rabbits are typically used.
- Application: The fur is clipped from the dorsal area of the trunk. 0.5 mL of the test substance is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.
- Exposure: The patch is left in place for 4 hours.

- Observation: After patch removal, the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours. The reactions are scored according to a standardized scale.
- Classification: The substance is classified based on the mean scores for erythema and edema.

Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This test assesses the potential of a substance to cause eye irritation or damage.



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Eye Irritation/Corrosion Test Workflow (OECD 405)

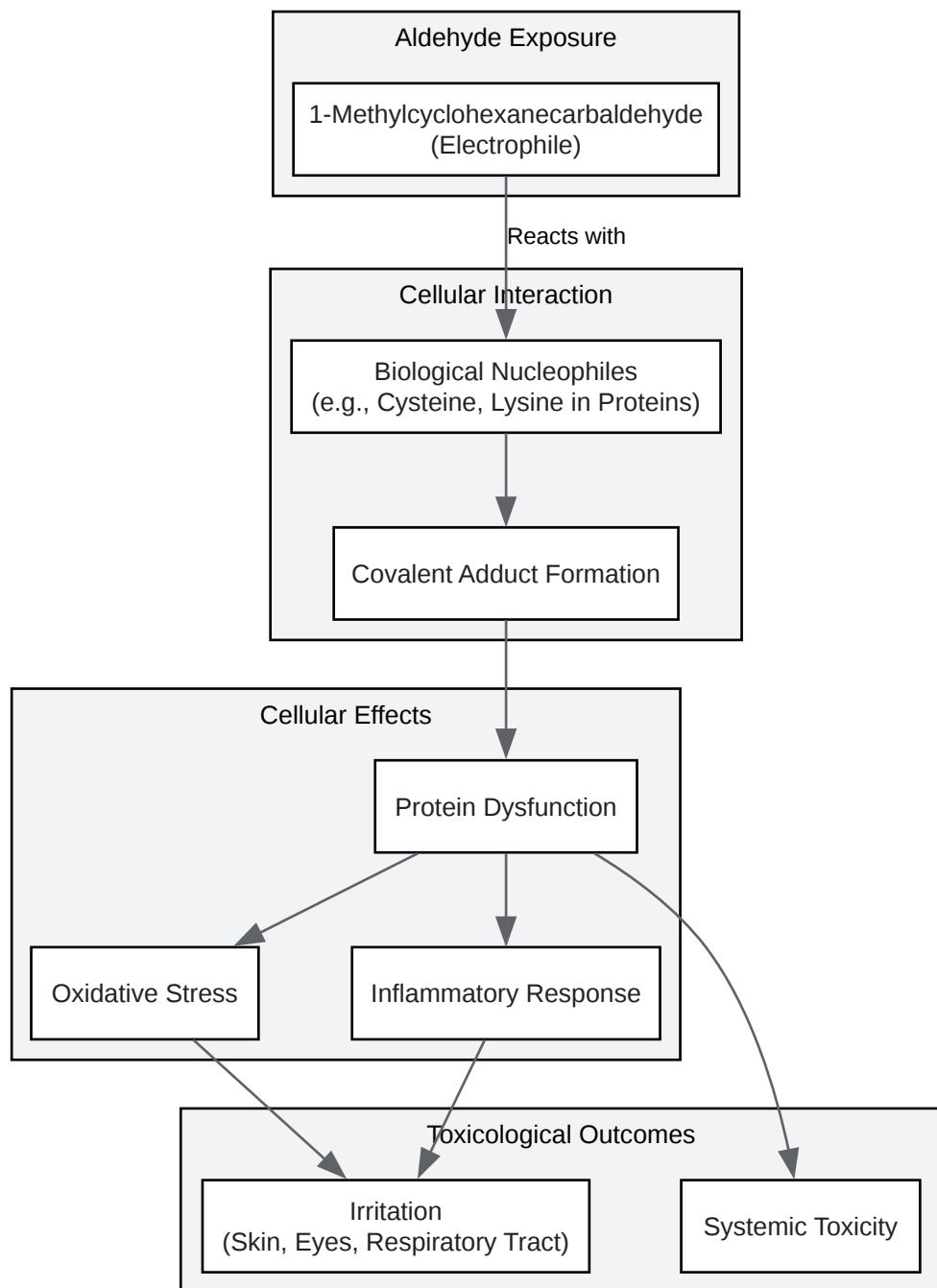
Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used.
- Application: A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation. Lesions of the cornea, iris, and conjunctiva are scored.

- Classification: The substance is classified based on the severity and reversibility of the observed eye lesions.

Potential Mechanisms of Toxicity

The toxicity of aldehydes, including **1-Methylcyclohexanecarbaldehyde**, is often attributed to their electrophilic nature.



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General Mechanism of Aldehyde Toxicity

The aldehyde functional group can react with nucleophilic groups in biological macromolecules, such as the sulfhydryl group of cysteine and the amino group of lysine in proteins. This covalent modification can lead to:

- Protein Dysfunction: Alteration of protein structure and function, which can disrupt normal cellular processes.
- Oxidative Stress: Depletion of cellular antioxidants, such as glutathione, leading to an imbalance in the cellular redox state and subsequent oxidative damage.
- Inflammatory Response: Cellular damage can trigger the release of pro-inflammatory mediators, leading to irritation.

Toxicokinetics (Absorption, Distribution, Metabolism, and Excretion)

Specific toxicokinetic data for **1-Methylcyclohexanecarbaldehyde** are not readily available. However, based on its chemical structure, some general predictions can be made. As a relatively small, lipophilic molecule, it is likely to be absorbed through the skin and following oral ingestion and inhalation.

Metabolism is expected to proceed via oxidation of the aldehyde group to a carboxylic acid, followed by potential conjugation reactions to facilitate excretion. The methylcyclohexane ring may also undergo hydroxylation.

Precautionary Measures and First Aid

Given the hazardous nature of **1-Methylcyclohexanecarbaldehyde**, appropriate safety precautions should be taken when handling this chemical.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Use explosion-proof equipment.
- Keep away from heat, sparks, and open flames.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Conclusion

1-Methylcyclohexanecarbaldehyde is a flammable liquid that is harmful if swallowed and causes skin, eye, and respiratory irritation. While specific quantitative toxicity data is limited, read-across data suggests moderate acute toxicity. The primary mechanism of toxicity is likely related to its electrophilic nature, leading to interaction with biological macromolecules. Strict adherence to safety precautions, including the use of appropriate personal protective equipment and engineering controls, is essential when handling this compound to minimize the risk of exposure and adverse health effects. Further research is needed to fully characterize its toxicological profile and metabolic fate.

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References

- 1. unece.org [unece.org]
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